

Standard protocol for dyeing cellulosic fibers with Reactive Orange 4

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Compound of Interest

Compound Name: Reactive Orange 4

Cat. No.: B12373870

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Application Notes: Dyeing Cellulosic Fibers with Reactive Dyes

Reactive dyes are a class of colored organic compounds that form a covalent bond with the substrate they are coloring.[1] For cellulosic fibers like cotton, this bond is typically formed with the hydroxyl (-OH) groups of the cellulose polymer under alkaline conditions.[2][3] This covalent linkage is the reason for the high wash fastness properties of reactive dyes.[1][4] C.I. **Reactive Orange 4** is a dichlorotriazine-type reactive dye, which is a common reactive group for cellulosic dyeing.[5]

The dyeing process with reactive dyes is typically an exhaust dyeing method performed in three main stages:

- **Exhaustion:** In this initial phase, the dye is encouraged to move from the dyebath to the surface of the fiber. This is achieved by adding an electrolyte, most commonly sodium chloride (NaCl) or sodium sulfate (Glauber's salt).[5][6] The salt reduces the natural repulsion between the anionic dye molecules and the negatively charged surface of the cellulosic fiber in water, thereby promoting dye uptake.[6]
- **Fixation:** After the dye has been exhausted onto the fiber, an alkali, such as sodium carbonate (soda ash) or sodium hydroxide, is added to the dyebath.[5][7] The alkali raises the pH of the dyebath (typically to 10.5-11.5), which catalyzes the reaction between the

reactive group of the dye and the hydroxyl groups of the cellulose, forming a strong, permanent covalent bond.[2][8]

- Wash-off (Soaping): Following fixation, a significant amount of dye remains on the fiber either unfixed or in a hydrolyzed state.[9] A competing reaction during the alkaline fixation step is the hydrolysis of the dye, where the dye reacts with water instead of the fiber.[2][10] This hydrolyzed dye has no affinity for the fiber and must be thoroughly washed off to achieve optimal wet fastness properties.[9][11] This is a critical step involving a series of rinses with cold and hot water, often with a detergent, to remove all unfixed dye.[5][12]

Key parameters such as temperature, salt concentration, alkali concentration, pH, liquor ratio (the ratio of the weight of the dyebath to the weight of the goods), and dyeing time must be carefully controlled to ensure reproducible and level dyeing results.[8][13][14]

Quantitative Data Summary

The following table summarizes the typical range of experimental parameters for dyeing cellulosic fibers with reactive dyes. The optimal conditions can vary depending on the specific shade desired (pale, medium, or dark).

Parameter	Unit	Pale Shade	Medium Shade	Dark Shade	Reference
Reactive Dye	% owf*	0.1 - 1.0	1.0 - 3.0	3.0 - 6.0	[14]
Salt (NaCl or Na ₂ SO ₄)	g/L	20 - 40	40 - 70	70 - 100	[8][13][14]
Alkali (Na ₂ CO ₃)	g/L	10 - 15	15 - 20	20 - 25	[3][13][14]
Liquor Ratio	-	1:10 - 1:20	1:10 - 1:15	1:8 - 1:10	[14]
Dyeing Temperature	°C	60 - 80	60 - 80	60 - 80	[7][13][15]
Dyeing Time	minutes	60 - 90	60 - 90	60 - 90	[8][14]
Fixation pH	-	10.5 - 11.5	10.5 - 11.5	10.5 - 11.5	[2][8]

*owf: on the weight of fabric

Experimental Protocol: Exhaust Dyeing of Cellulosic Fibers

This protocol describes a standard laboratory procedure for dyeing cellulosic fabric (e.g., cotton) with C.I. **Reactive Orange 4** using an exhaust method.

1. Materials and Reagents:

- Cellulosic fabric (pre-scoured and bleached)
- C.I. **Reactive Orange 4**
- Sodium Chloride (NaCl) or Glauber's Salt (Na_2SO_4)
- Sodium Carbonate (Na_2CO_3 , Soda Ash)
- Acetic Acid (for pH adjustment, if needed)
- Non-ionic detergent
- Distilled or deionized water
- Laboratory dyeing machine (e.g., Mathis Labomat or similar) with stainless steel dyepots
- Beakers, graduated cylinders, and a pH meter

2. Procedure:

2.1. Pre-treatment of Fabric:

- Ensure the cellulosic fabric is thoroughly pre-washed (scoured and bleached) to remove any impurities like oils, waxes, and sizing agents.[\[16\]](#)
- Cut the fabric to the desired weight and accurately record it.
- Wet the fabric thoroughly with water before introducing it to the dyebath.

2.2. Dyebath Preparation and Dyeing:

- Set the dyebath in a stainless steel pot with the required amount of water according to the chosen liquor ratio (e.g., 1:10).[\[14\]](#)
- Adjust the initial pH of the dyebath to 6.5 - 7.0 if necessary.[\[7\]](#)
- Prepare a stock solution of **Reactive Orange 4** by pasting the required amount of dye powder with a small amount of cold water and then dissolving it completely by adding warm water (~50°C).[\[7\]](#)
- Add the dissolved dye solution to the dyebath.
- Add the required amount of pre-dissolved salt (e.g., NaCl) to the dyebath.[\[7\]](#) This step is for dye exhaustion.
- Introduce the pre-wetted fabric into the dyebath.
- Start the dyeing machine and raise the temperature to the target dyeing temperature (e.g., 60°C).[\[15\]](#)
- Run the machine at this temperature for 30 minutes to allow for the exhaustion of the dye onto the fabric.
- After the exhaustion phase, add the pre-dissolved alkali (Sodium Carbonate) to the dyebath in portions over 10-15 minutes to initiate fixation.[\[7\]](#) This will raise the pH to the 10.5-11.5 range.
- Continue the dyeing process for an additional 45-60 minutes at the set temperature for fixation.[\[8\]](#)[\[14\]](#)

2.3. Post-treatment (Wash-off):

- After dyeing, drop the dyebath and remove the fabric.
- Rinse the dyed fabric thoroughly under cold running water until the water runs clear.[\[5\]](#)[\[16\]](#)
- Perform a hot rinse at 50-60°C.[\[12\]](#)

- Prepare a soaping bath containing 1-2 g/L of a non-ionic detergent.[12]
- Treat the fabric in the soaping bath at or near boiling temperature (95-100°C) for 10-15 minutes to remove all unfixed and hydrolyzed dye.[5]
- Rinse the fabric again with warm water, followed by a final cold water rinse.[12]
- Squeeze the excess water from the fabric and allow it to air dry at ambient temperature.[5]

Visualization

Caption: Workflow for the reactive dyeing of cellulosic fibers.

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